

Technical Support Center: Methods to Reduce Thimerosal Content in Vaccine Manufacturing

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Compound of Interest

Compound Name: *C9H9HgNaO2S*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working on reducing thimerosal content in vaccine manufacturing.

Frequently Asked Questions (FAQs)

Q1: What is the primary role of thimerosal in vaccines?

Thimerosal is an organic, mercury-containing compound that has been used as a preservative in vaccines since the 1930s.^{[1][2][3][4]} Its main purpose is to prevent the growth of harmful bacteria and fungi in multi-dose vaccine vials, which are entered multiple times with a needle.^{[4][5][6]} This is a critical safety measure to prevent contamination that could lead to serious illness or death.^{[2][5]} Thimerosal may also be used during the manufacturing process to inactivate certain organisms and toxins or to maintain a sterile production line.^{[2][4]}

Q2: Why is there a need to reduce or remove thimerosal from vaccines?

In 1999, as a precautionary measure, U.S. public health agencies and the American Academy of Pediatrics recommended the removal or reduction of thimerosal in vaccines to minimize infants' overall exposure to mercury.^{[3][5][6][7]} While numerous studies have found no

evidence of harm from the low doses of thimerosal in vaccines, other than minor local reactions like redness and swelling, the goal was to reduce total mercury exposure from all sources.^{[1][3]} Today, all routinely recommended childhood vaccines in the U.S. are available in thimerosal-free formulations, with the exception of some multi-dose vials of the influenza vaccine.^{[1][3][5]}

Q3: What are the main strategies for reducing thimerosal content in vaccines?

There are three primary strategies for reducing or eliminating thimerosal in vaccines:

- **Transitioning to Single-Dose Vials:** This is the most common and effective method. Preservatives are not needed in single-dose vials, thus eliminating the need for thimerosal.^{[1][8]}
- **Removal During Manufacturing:** Thimerosal can be used during the production process and then removed in a later step, leaving only trace amounts in the final product.^{[4][6]}
- **Replacement with an Alternative Preservative:** Thimerosal can be replaced with another approved preservative.^[4]

Q4: What are some alternative preservatives to thimerosal?

Several other preservatives are used in vaccines, including:

- **2-Phenoxyethanol:** This is a broad-spectrum preservative effective against a wide range of bacteria and yeast.^[9]
- **Phenol:** Used in a variety of consumer products, phenol is also a preservative in some vaccines.^[1]

The selection of an alternative preservative depends on the specific vaccine formulation, and its efficacy must be demonstrated through antimicrobial effectiveness tests.

Q5: How can I quantify the amount of thimerosal in my vaccine preparation?

Several analytical techniques can be used to determine the concentration of thimerosal in vaccines:

- Cold Vapor Atomic Fluorescence Spectrometry (CV-AFS): This is a highly sensitive method for detecting mercury. The organic mercury in thimerosal is first decomposed into inorganic mercury, which is then quantified.[\[10\]](#)[\[11\]](#)
- Liquid Chromatography with Inductively Coupled Plasma Mass Spectrometry (LC-ICP-MS): This technique separates thimerosal from other components in the vaccine before quantifying the mercury content.[\[12\]](#)
- UV-Spectrophotometry: This is a simpler and more economical method for estimating thimerosal content.[\[13\]](#)
- Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC): This method can be used for the simultaneous determination of thimerosal and aluminum (an adjuvant) in vaccines.[\[14\]](#)

Troubleshooting Guides

Problem 1: My thimerosal-free, multi-dose formulation shows microbial growth.

- Possible Cause: The alternative preservative is not effective for the specific formulation or the concentration is too low.
- Troubleshooting Steps:
 - Verify Preservative Efficacy: Conduct an antimicrobial effectiveness test (AET) as described in the European Pharmacopoeia or U.S. Pharmacopeia. This involves challenging the vaccine formulation with a specific panel of microorganisms.
 - Evaluate Alternative Preservatives: If the current preservative is not effective, screen other approved preservatives, such as 2-phenoxyethanol or phenol.
 - Optimize Preservative Concentration: Determine the minimum effective concentration of the chosen preservative that provides adequate antimicrobial activity without affecting vaccine safety and immunogenicity.

- Aseptic Manufacturing: Ensure strict adherence to aseptic techniques throughout the manufacturing process to minimize the initial microbial load.

Problem 2: The immunogenicity of my vaccine decreased after removing thimerosal.

- Possible Cause: Thimerosal may have had an adjuvant-like effect in the original formulation, or its removal may have altered the antigen's stability or its interaction with the adjuvant.
- Troubleshooting Steps:
 - Re-evaluate Adjuvant System: The type and concentration of the adjuvant may need to be optimized in the thimerosal-free formulation. For example, one study on a recombinant Hepatitis B vaccine found that the thimerosal-free formulation with an aluminum adjuvant showed increased immunogenicity.[\[15\]](#)
 - Assess Antigen Stability: Conduct stability studies on the thimerosal-free formulation to ensure that the antigen remains stable and intact.
 - Consider Formulation Excipients: Other excipients in the formulation may need to be adjusted to maintain the desired immunogenicity in the absence of thimerosal.

Quantitative Data

Table 1: Comparison of Immunogenicity in Thimerosal-Containing vs. Thimerosal-Free Recombinant Hepatitis B Vaccine (20 µg dose)[\[15\]](#)

Adjuvant	Formulation	Relative Potency Increase	Geometric Mean Titer (GMT) Increase	ED50 Reduction
Aluminum Phosphate (Adju-Phos)	Thimerosal-Free	~11%	163%	41%
Aluminum Hydroxide (Alhydrogel)	Thimerosal-Free	18.5%	138%	35%

Experimental Protocols

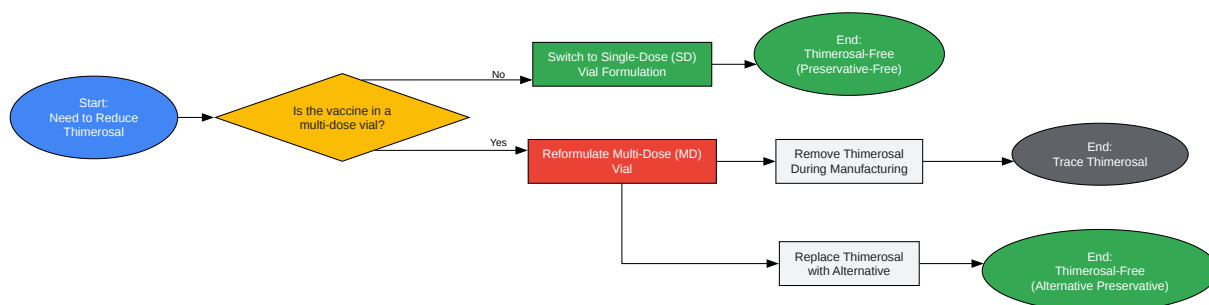
Protocol 1: Quantification of Thimerosal using Cold Vapor Atomic Fluorescence Spectrometry (CV-AFS)

This protocol provides a general outline. Specific parameters should be optimized for your instrument and sample matrix.

- Sample Preparation:
 - Dilute the vaccine sample in a suitable acidic solution (e.g., dilute HCl).
 - Prepare a series of thimerosal standards of known concentrations.
- Oxidative Decomposition:
 - Add an oxidizing agent (e.g., KBr/KBrO₃ or KMnO₄) to the diluted samples and standards to convert the organic mercury in thimerosal to inorganic mercury (Hg²⁺).[\[10\]](#)[\[11\]](#)
 - Allow the reaction to proceed for a sufficient time to ensure complete oxidation.
- Reduction and Detection:
 - Introduce a reducing agent (e.g., stannous chloride or sodium borohydride) to the oxidized solution to reduce Hg²⁺ to elemental mercury (Hg⁰).

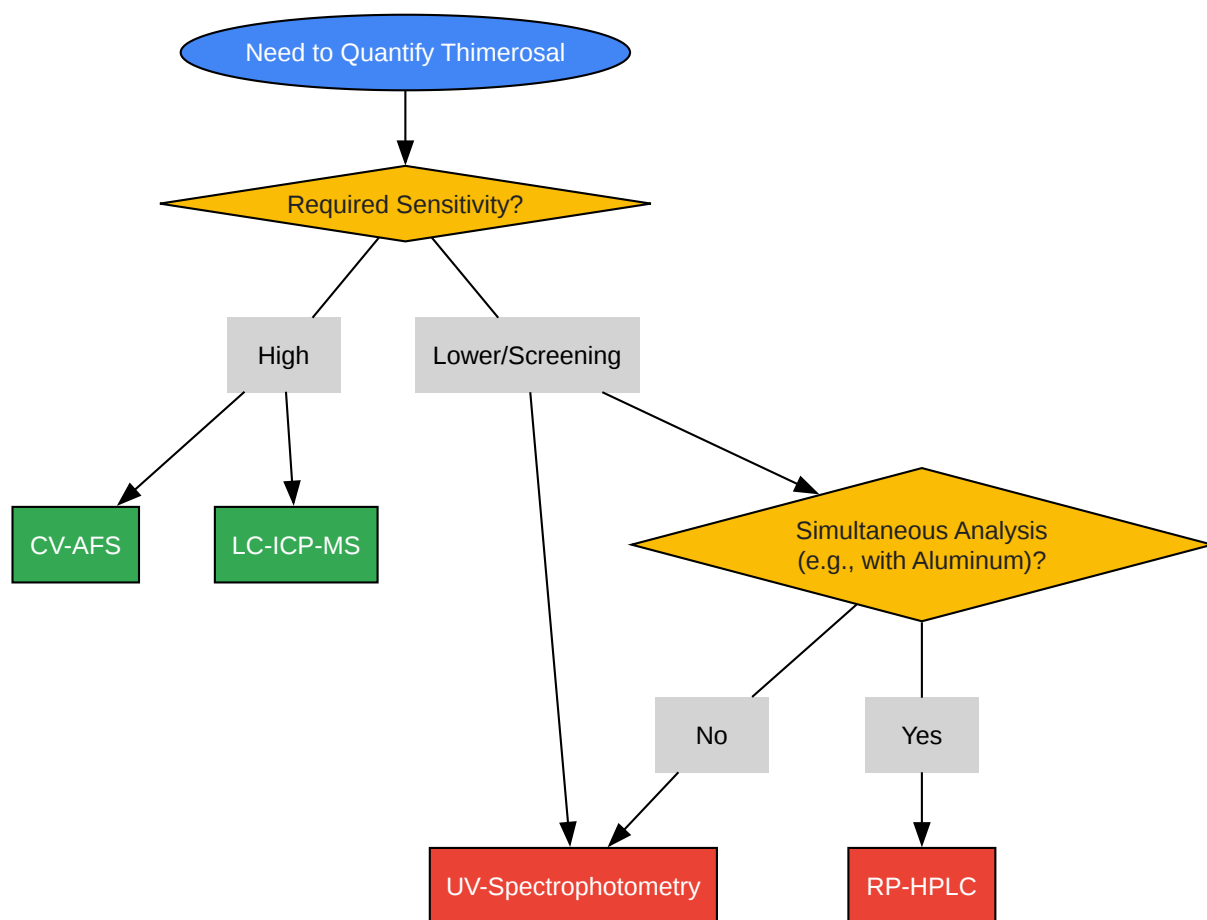
- Purge the elemental mercury vapor from the solution using an inert gas (e.g., argon) and introduce it into the CV-AFS instrument.
- Measure the fluorescence signal, which is proportional to the mercury concentration.
- Data Analysis:
 - Construct a calibration curve using the signals from the thimerosal standards.
 - Determine the concentration of mercury in the vaccine sample from the calibration curve.

Visualizations



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Caption: Workflow for Thimerosal Reduction in Vaccine Manufacturing.



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Caption: Decision Tree for Selecting an Analytical Method for Thimerosal Quantification.

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References

- [1. Thimerosal and Vaccines | FDA \[fda.gov\]](#)
- [2. Thimerosal-Containing Vaccines and Neurodevelopmental Disorders - Immunization Safety Review - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [3. nfid.org \[nfid.org\]](#)
- [4. cdn.who.int \[cdn.who.int\]](#)
- [5. Thimerosal and Vaccines | Vaccine Safety | CDC \[cdc.gov\]](#)
- [6. fda.gov \[fda.gov\]](#)
- [7. fda.gov \[fda.gov\]](#)
- [8. publications.aap.org \[publications.aap.org\]](#)
- [9. medicalresearchjournal.org \[medicalresearchjournal.org\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. Determination of mercury \(thimerosal\) in vaccines using different oxidants and cold vapor atomic fluorescence spectrometry in dilute acids - Journal of Analytical Atomic Spectrometry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [12. Determination of thimerosal in biological products by liquid chromatography with inductively coupled plasma mass spectrometric detection - Journal of Analytical Atomic Spectrometry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [13. pharmacophorejournal.com \[pharmacophorejournal.com\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. Evaluation of Thimerosal Removal on Immunogenicity of Aluminum Salts Adjuvanted Recombinant Hepatitis B Vaccine - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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